

Technical Profiling of PRT062607 Hydrochloride: Kinase Selectivity and Off-Target Analysis

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Compound of Interest

Compound Name: P505-15 hydrochloride

Cat. No.: B10762328

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Executive Summary

PRT062607 hydrochloride (also known as P505-15 or BIIB057) represents a second-generation, ATP-competitive inhibitor of Spleen Tyrosine Kinase (SYK). Unlike first-generation SYK inhibitors (e.g., fostamatinib) which suffered from broad off-target activity—particularly against FLT3, JAKs, and RET—PRT062607 was engineered for high kinome selectivity.

This technical guide analyzes the off-target kinase profile of PRT062607. The data demonstrates a selectivity window of >80-fold against the nearest kinase neighbors, including ZAP-70 and Src-family kinases.^[1] This profile is critical for decoupling SYK-mediated efficacy in B-cell malignancies and autoimmune disorders from the toxicity associated with multi-kinase inhibition.

Chemical & Structural Basis of Selectivity

PRT062607 functions as a Type I inhibitor, binding to the ATP-binding pocket of SYK in the active conformation. Its high selectivity is derived from specific structural moieties that exploit the unique geometry of the SYK active site, specifically the gatekeeper region and the hinge binder.

- Core Scaffold: 2,4-diaminopyrimidine-5-carboxamide.
- Key Interaction: The carboxamide group forms critical hydrogen bonds with the hinge region (Glu339/Ala353).
- Selectivity Filter: The (1R,2S)-2-aminocyclohexyl moiety provides steric bulk that fits the SYK pocket but clashes with the narrower pockets of structurally related kinases like ZAP-70.

Kinase Selectivity Profile

The defining characteristic of PRT062607 is its "clean" kinome profile. In comprehensive screening against a panel of >250 kinases, PRT062607 exhibited nanomolar potency against SYK while maintaining significant margins against other enzymes.

Primary Potency vs. Off-Target Hits

The following table summarizes the inhibitory concentration (IC₅₀) of PRT062607 against SYK and its most relevant phylogenetic neighbors.

Table 1: Comparative Kinase Inhibitory Profile (Cell-Free Assays)

Kinase Target	Function	IC50 (nM)	Selectivity Fold (vs. SYK)	Clinical Implication of Sparing
SYK	Primary Target	1.0	1x	N/A
ZAP-70	T-cell Receptor Signaling	> 500	> 500x	Preserves T-cell immunity; reduces infection risk.
Lyn	Src Family (B-cell)	> 80	> 80x	Avoids broad immunosuppression.
Fgr	Src Family (Myeloid)	> 80	> 80x	Preserves innate immune functions.
FLT3	Hematopoiesis	> 1000	> 1000x	Avoids myelosuppression/neutropenia.
JAK1/2/3	Cytokine Signaling	> 1000	> 1000x	Prevents anemia and lipid abnormalities.
FAK	Adhesion Signaling	> 80	> 80x	Reduces risk of cardiac toxicity.
Pyk2	Calcium Signaling	> 80	> 80x	Minimal impact on ion channel regulation.

Data synthesized from Coffey et al. (2012) and Spurgeon et al. (2015).[\[2\]](#)

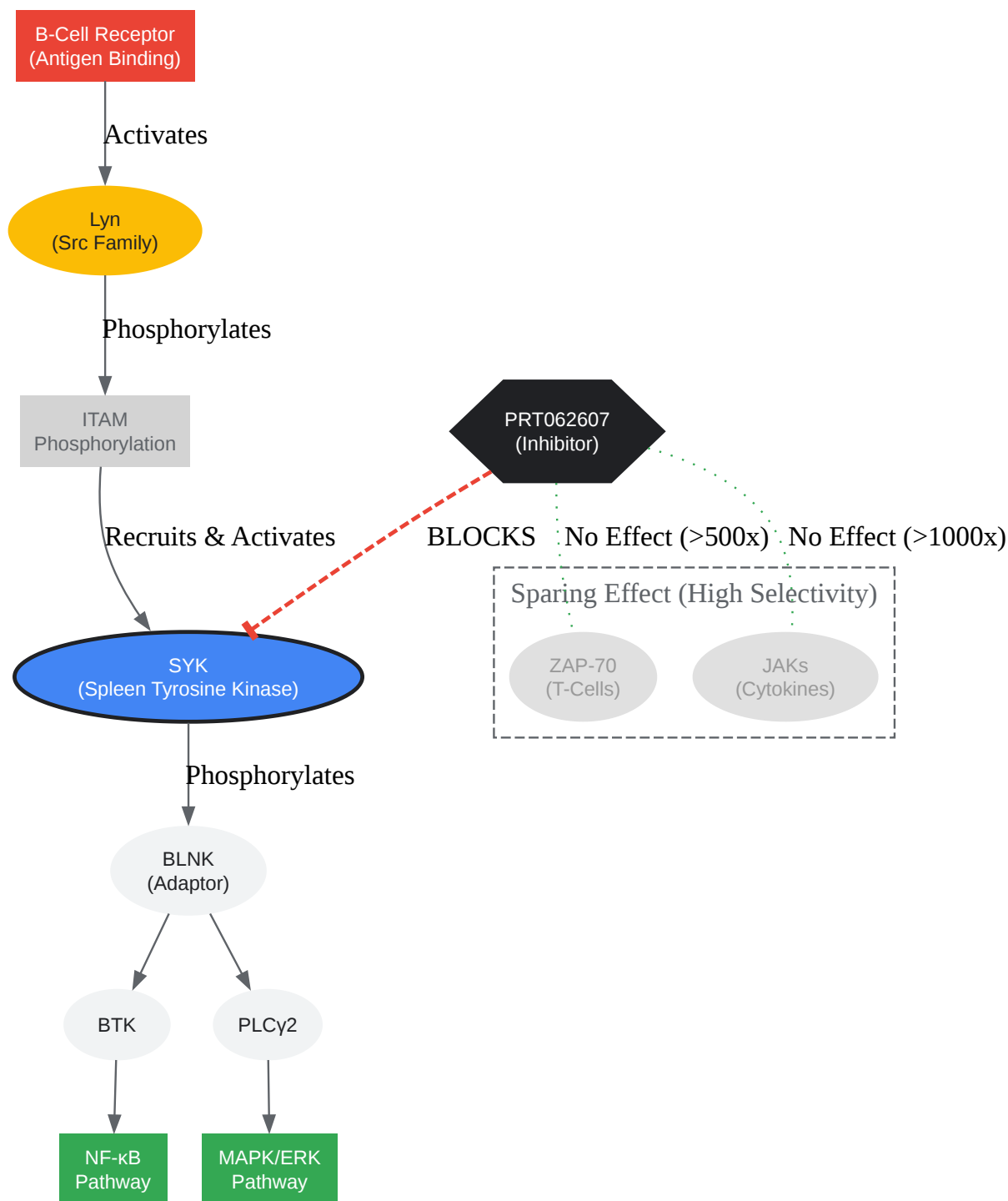
The ZAP-70 / SYK Homology Challenge

SYK and ZAP-70 share high sequence homology within the kinase domain. Many non-selective inhibitors (e.g., entospletinib precursors) hit both. PRT062607 achieves >500-fold

selectivity for SYK over ZAP-70. This is a critical safety differentiator, as ZAP-70 inhibition can lead to severe T-cell lymphopenia.

Mechanism of Action & Pathway Specificity

To understand the impact of this selectivity, we must visualize the B-Cell Receptor (BCR) signaling pathway. PRT062607 interdicts the pathway at the SYK node, preventing the phosphorylation of BLNK and BTK, without inhibiting the upstream Src kinases (Lyn) or parallel pathways.



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Figure 1: PRT062607 Mechanism of Action. The diagram illustrates the precise inhibition of SYK within the BCR cascade while explicitly sparing upstream kinases (Lyn) and parallel lineage kinases (ZAP-70, JAKs).

Experimental Methodologies for Profiling

The following protocols are standard for validating the kinase selectivity profile described above. These methods ensure reproducibility and data integrity.

Radiometric Kinase Assay (Gold Standard)

To determine the IC₅₀ values (Table 1), a direct radiometric filter-binding assay is recommended over fluorescence-based screens to avoid artifacts from autofluorescent compounds.

- **Reagent Prep:** Prepare kinase reaction buffer (20 mM MOPS, pH 7.0, 1 mM EDTA, 0.01% Brij-35, 5% Glycerol, 0.1% β-mercaptoethanol, 1 mg/mL BSA).
- **Compound Dilution:** Serially dilute PRT062607 in 100% DMSO (starting at 10 μM down to 0.1 nM).
- **Reaction Assembly:**
 - Add 5 μL of diluted compound to well.
 - Add 10 μL of enzyme mixture (SYK or off-target kinase).
 - Initiate reaction with 10 μL of [γ-³³P]-ATP mixture.
- **Incubation:** Incubate at room temperature for 40 minutes.
- **Termination:** Stop reaction by adding 3% phosphoric acid.
- **Filtration:** Harvest onto P81 Unifilter plates; wash 3x with 75 mM phosphoric acid.
- **Quantification:** Read on a scintillation counter.
- **Analysis:** Fit data to a sigmoidal dose-response equation (variable slope) to derive IC₅₀.

Whole Blood Pharmacodynamic Assay (Translational Validation)

While biochemical assays show intrinsic affinity, whole blood assays confirm selectivity in a physiological context (protein binding, competition with ATP).

- Objective: Measure inhibition of BCR-mediated B-cell activation (SYK-dependent) vs. T-cell activation (ZAP-70 dependent).
- Protocol:
 - Treat human whole blood with PRT062607 (various concentrations) for 1 hour at 37°C.
 - Stimulation A (B-cell): Add anti-IgM to stimulate BCR.
 - Stimulation B (T-cell): Add anti-CD3/CD28 to stimulate TCR.
 - Lysis/Fixation: Lyse RBCs and fix leukocytes.
 - Flow Cytometry: Stain for pSYK (Y525/526) in CD19+ cells and pZAP-70 (Y319) in CD3+ cells.
 - Result: PRT062607 should inhibit pSYK with IC₅₀ ~0.3 μM, while pZAP-70 should remain uninhibited at therapeutic concentrations.

Safety & Efficacy Implications

The off-target profile of PRT062607 directly correlates with its improved safety profile in clinical settings compared to multi-kinase inhibitors.

- Reduced Hypertension: By sparing VEGFR and FAK, PRT062607 avoids the vascular side effects common in broader tyrosine kinase inhibitors (TKIs).
- Preserved T-Cell Function: The lack of ZAP-70 inhibition allows for the maintenance of T-cell surveillance against viral infections, a common complication in B-cell therapies.
- Hematologic Safety: Sparing FLT3 and JAK2 minimizes the risk of drug-induced neutropenia and anemia, allowing for continuous dosing rather than intermittent schedules.

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